

cross-referencing experimental data with published literature on 2,2,2-Trifluoroethanethiol

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Compound of Interest

Compound Name: *2,2,2-Trifluoroethanethiol*

Cat. No.: *B073368*

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A Comparative Guide to 2,2,2-Trifluoroethanethiol in Modern Organic Synthesis

For Researchers, Scientists, and Drug Development Professionals

In the landscape of modern organic synthesis and drug development, the choice of reagents and reaction conditions is paramount to achieving high yields, purity, and desired biological activity. **2,2,2-Trifluoroethanethiol** (TFET) has emerged as a valuable fluorinated thiol with unique properties that offer advantages in specific applications, most notably in peptide synthesis. This guide provides an objective comparison of TFET with its non-fluorinated counterpart, ethanethiol, and a related fluorinated alcohol, 2,2,2-trifluoroethanol (TFE), supported by available experimental data.

Executive Summary

2,2,2-Trifluoroethanethiol is a colorless liquid with a boiling point of 34-35°C. The introduction of the trifluoromethyl group significantly influences its chemical properties, particularly its acidity and nucleophilicity, when compared to ethanethiol. This fluorinated thiol has garnered attention for its role as an efficient additive in one-pot native chemical ligation-desulfurization (NCL-desulfurization) protocols for peptide and protein synthesis. Its unique characteristics can lead to higher yields and cleaner reactions in this context. Ethanethiol, a more traditional thiol,

serves as a primary comparison point for understanding the impact of fluorination. 2,2,2-Trifluoroethanol is included as a comparative solvent, highlighting the distinct roles of the thiol and alcohol functional groups in a fluorinated ethyl backbone.

Data Presentation: A Comparative Analysis

The following tables summarize the key physical, chemical, and safety properties of **2,2,2-trifluoroethanethiol**, ethanethiol, and 2,2,2-trifluoroethanol to provide a clear, side-by-side comparison.

Table 1: Physical Properties

Property	2,2,2- Trifluoroethanethio l	Ethanethiol	2,2,2- Trifluoroethanol
CAS Number	1544-53-2[1]	75-08-1	75-89-8
Molecular Formula	C ₂ H ₃ F ₃ S	C ₂ H ₆ S	C ₂ H ₃ F ₃ O
Molecular Weight	116.11 g/mol [2]	62.13 g/mol	100.04 g/mol
Boiling Point	34-35 °C[1]	35 °C	77-80 °C[3]
Density	1.305 g/mL at 25 °C	0.839 g/mL at 25 °C	1.373 g/mL at 25 °C[3]
Refractive Index	n _{20/D} 1.352	n _{20/D} 1.431	n _{20/D} 1.300
Flash Point	-24 °C	-45 °C	29 °C
Vapor Pressure	7.85 psi (20 °C)	442 mmHg (20 °C)	70 mmHg (25 °C)[3]

Table 2: Chemical Properties and Reactivity

Property	2,2,2- Trifluoroethanethio I	Ethanethiol	2,2,2- Trifluoroethanol
Acidity (pKa)	~7.3[4]	~10.6	~12.4
Nucleophilicity	Moderately nucleophilic	More nucleophilic than TFET[5][6][7]	Weakly nucleophilic
Key Applications	Peptide ligation-desulfurization[8][9][10], proteomics research	Odorant for natural gas, organic synthesis	Solvent for organic reactions[11][12], protein folding studies

Table 3: Safety Information

Hazard	2,2,2- Trifluoroethanethio I	Ethanethiol	2,2,2- Trifluoroethanol
GHS Pictograms	Flammable, Harmful, Irritant	Flammable, Harmful, Health Hazard, Environmental Hazard	Flammable, Toxic, Corrosive, Health Hazard
Hazard Statements	Extremely flammable liquid and vapor. Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation.[2][13]	Extremely flammable liquid and vapor. Harmful if swallowed or if inhaled. Very toxic to aquatic life with long-lasting effects.[14]	Flammable liquid and vapor. Toxic if swallowed or if inhaled. Harmful in contact with skin. Causes skin irritation and serious eye damage. May cause respiratory irritation.[3]
Personal Protective Equipment	Safety glasses, chemical-resistant gloves, protective clothing, respirator	Safety glasses, chemical-resistant gloves, protective clothing, respirator[15][16]	Safety glasses, chemical-resistant gloves, protective clothing, respirator[17][18]

Experimental Protocols

Key Application: One-Pot Native Chemical Ligation-Desulfurization using 2,2,2-Trifluoroethanethiol

This protocol outlines a general procedure for the synthesis of a peptide via a one-pot native chemical ligation-desulfurization reaction, where TFET is utilized as a key additive.[8][9][10]

Materials:

- Peptide-thioester
- N-terminal cysteine-containing peptide
- **2,2,2-Trifluoroethanethiol (TFET)**
- Guanidine hydrochloride (Gu·HCl)
- 4-mercaptophenylacetic acid (MPAA)
- Tris(2-carboxyethyl)phosphine (TCEP)
- Radical initiator (e.g., VA-044)
- Ligation buffer (e.g., 6 M Gu·HCl, 200 mM sodium phosphate, pH 7.2)
- Desulfurization buffer (e.g., 6 M Gu·HCl, 200 mM sodium phosphate, pH 7.2, containing TCEP and radical initiator)

Procedure:

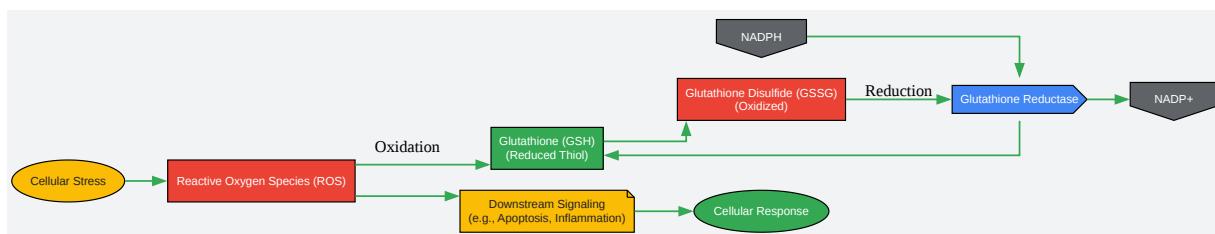
- Ligation:
 - Dissolve the peptide-thioester and the N-terminal cysteine-containing peptide in the ligation buffer.
 - Add MPAA as a catalyst and TCEP to maintain a reducing environment.
 - Monitor the reaction progress by HPLC-MS until the ligation is complete.

- Desulfurization (One-Pot):
 - To the completed ligation reaction mixture, add **2,2,2-trifluoroethanethiol**.
 - Add the radical initiator.
 - Incubate the reaction mixture at 37°C.
 - Monitor the desulfurization progress by HPLC-MS until the desired product is formed.
- Purification:
 - Purify the final peptide product using reverse-phase HPLC.
 - Lyophilize the pure fractions to obtain the final product.

Mandatory Visualization

Signaling Pathway: Thiol-Mediated Redox Signaling

Thiols, such as glutathione, play a crucial role in cellular redox signaling by responding to and mitigating oxidative stress caused by reactive oxygen species (ROS). This diagram illustrates a simplified workflow of this process.[\[15\]](#)[\[16\]](#)

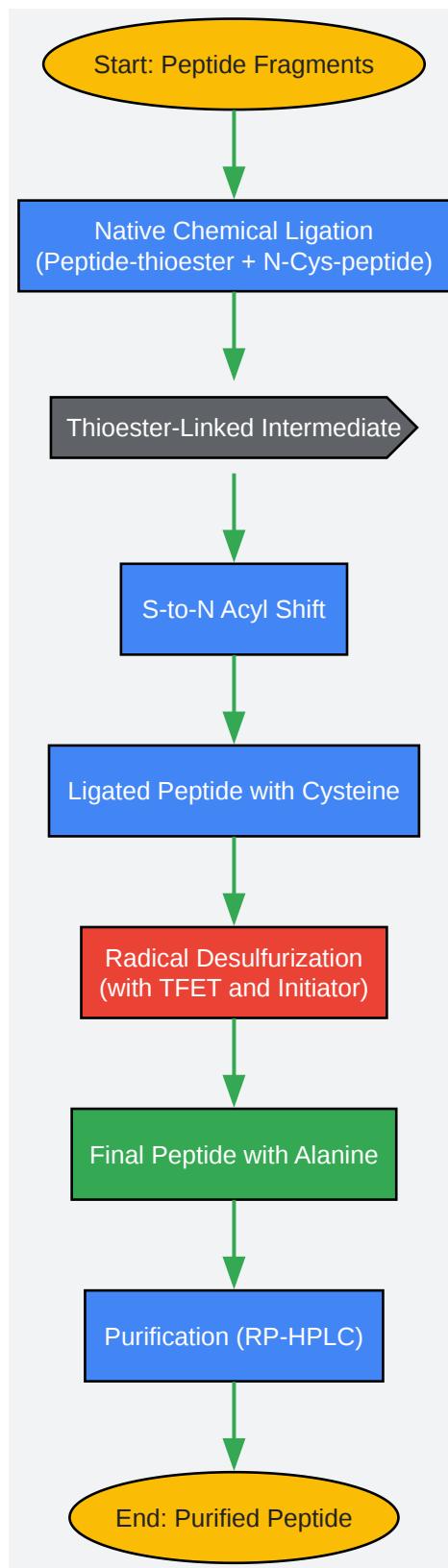


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Caption: Simplified workflow of thiol-mediated redox signaling in response to cellular stress.

Experimental Workflow: One-Pot Ligation-Desulfurization

This diagram outlines the key steps in the one-pot native chemical ligation-desulfurization process for peptide synthesis.[\[3\]](#)

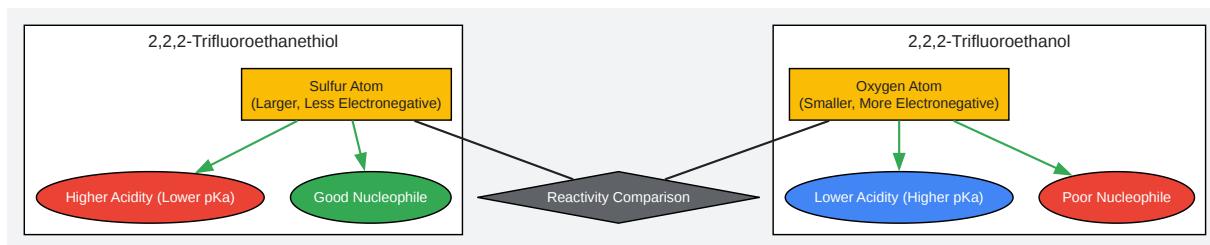


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Caption: Workflow for one-pot native chemical ligation and desulfurization.

Logical Relationship: Comparison of Thiol and Alcohol Reactivity

This diagram illustrates the key differences in the chemical reactivity of **2,2,2-trifluoroethanethiol** and **2,2,2-trifluoroethanol**, stemming from the properties of the sulfur and oxygen atoms.



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